

Technical Support Center: N-(4-bromophenyl)-2-chloropropanamide Synthesis

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Compound of Interest

Compound Name: *N*-(4-bromophenyl)-2-chloropropanamide

CAS No.: 21262-08-8

Cat. No.: B1268117

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Welcome to the technical support center for the synthesis of **N-(4-bromophenyl)-2-chloropropanamide**. This guide is designed for researchers, scientists, and professionals in drug development. It provides in-depth troubleshooting advice and answers to frequently asked questions, drawing from established chemical principles and field-proven insights to ensure the successful synthesis of this important chemical intermediate.

I. Reaction Overview and Mechanism

The synthesis of **N-(4-bromophenyl)-2-chloropropanamide** is a nucleophilic acyl substitution reaction. It involves the acylation of 4-bromoaniline with 2-chloropropionyl chloride. The reaction is typically carried out in the presence of a base to neutralize the hydrogen chloride (HCl) byproduct.

Reaction Scheme:

- Nucleophile: 4-bromoaniline
- Electrophile: 2-chloropropionyl chloride

- Base: Typically a tertiary amine like triethylamine (Et₃N) or pyridine.
- Solvent: Anhydrous dichloromethane (DCM) is a common choice.

The reaction proceeds as the lone pair of electrons on the nitrogen atom of 4-bromoaniline attacks the electrophilic carbonyl carbon of 2-chloropropionyl chloride. This forms a tetrahedral intermediate which then collapses, expelling a chloride ion and forming the amide bond.^[1] The base is crucial as it scavenges the HCl produced, preventing the protonation of the starting aniline, which would render it non-nucleophilic and halt the reaction.^[1]

Visualizing the Core Reaction Mechanism

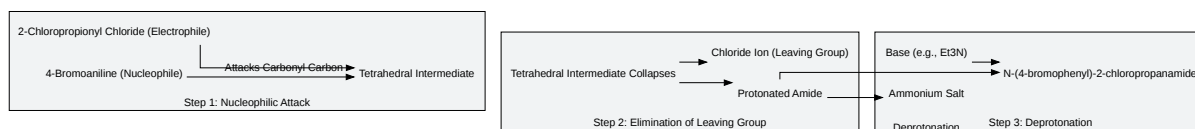
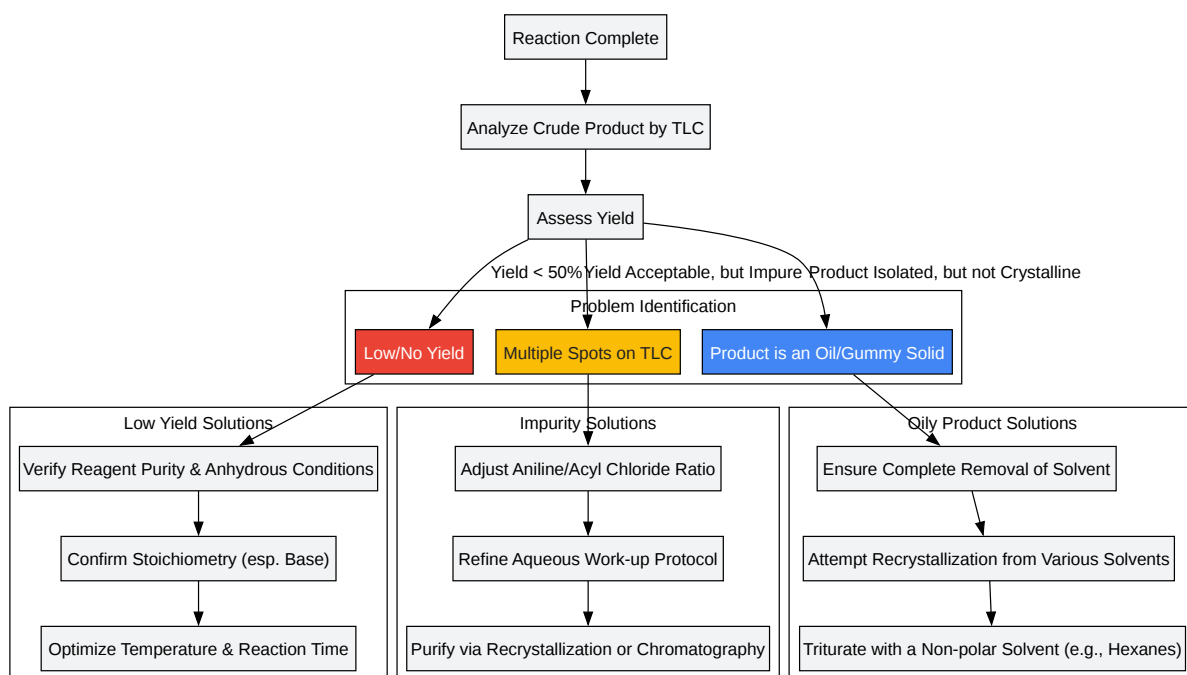


Figure 1: Nucleophilic Acyl Substitution Mechanism



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